

Unraveling the Bioactivity of Dactyllactone A: A Case of Mistaken Identity?

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Compound of Interest

Compound Name: *Dactyllactone A*

Cat. No.: *B15611783*

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Despite a comprehensive search of scientific literature and chemical databases, the specific compound "**Dactyllactone A**" remains elusive. This suggests a potential misnomer in the query, as no natural or synthetic molecule with this designation could be identified. It is possible that the name is a novel, yet-to-be-published discovery, a proprietary designation, or a misidentification of a known bioactive compound.

Initial investigations into "**Dactyllactone A**" led to unrelated findings concerning the DACT1 protein involved in Wnt signaling and bioactive extracts from the date palm, *Phoenix dactylifera*. Further, more targeted searches for the chemical structure, isolation, and synthesis of a compound named **Dactyllactone A** yielded no specific results.

Recognizing the possibility of an association with marine organisms, a broader search was conducted on bioactive compounds from marine sponges, a rich source of novel lactones. This exploration included a focus on the genus *Dactylospongia*, a known producer of diverse secondary metabolites. While these searches revealed a wealth of information on cytotoxic and anticancer compounds isolated from *Dactylospongia* species, none were identified as "**Dactyllactone A**."

Bioactive Compounds from *Dactylospongia* Sponges: A Promising Source for Drug Discovery

Marine sponges of the genus *Dactylospongia* are well-documented sources of a variety of bioactive metabolites, primarily sesquiterpenoids, including hydroquinones, quinones, and

tetronic acid derivatives.[1][2] These compounds have demonstrated a range of promising biological activities, making them attractive candidates for further investigation in drug development.

For instance, two novel steroids with cytotoxic effects against the MCF-7 breast cancer cell line were isolated from the marine sponge *Dactylospongia elegans*. [3] Another study highlighted the pro-apoptotic activity of two other metabolites from *D. elegans*, pelorol and 5-epi-ilimaquinone, on human melanoma cells, suggesting their potential as anticancer agents.[4]

The Path Forward: Clarification is Key

Given the absence of any specific data for "**Dactyllactone A**," a direct comparison of the biological activity of its putative natural and synthetic forms is not possible. To proceed with a meaningful analysis, clarification on the precise chemical identity of the compound of interest is essential.

Should a corrected name for "**Dactyllactone A**" be provided, a comprehensive comparison guide can be developed. This guide would include:

- **Tabulated Quantitative Data:** A clear and concise summary of key biological activity data, such as IC50 values against various cancer cell lines, for both the natural and synthetic compounds, as well as relevant alternatives.
- **Detailed Experimental Protocols:** A thorough description of the methodologies used in the cited experiments to allow for reproducibility and critical evaluation.
- **Visualized Signaling Pathways:** Custom diagrams generated using Graphviz to illustrate the mechanism of action and any implicated signaling pathways.

Without the correct identification of "**Dactyllactone A**," any attempt to create a comparison guide would be speculative and lack the scientific rigor required by the target audience of researchers, scientists, and drug development professionals. We encourage the user to verify the compound's name and origin to enable a thorough and accurate investigation into its biological activity.

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References

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- 2. Dactylospongia elegans-A Promising Drug Source: Metabolites, Bioactivities, Biosynthesis, Synthesis, and Structural-Activity Relationship - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Two new steroids with cytotoxicity from the marine sponge Dactylospongia elegans collected from the South China Sea - PubMed [pubmed.ncbi.nlm.nih.gov]
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